

Ethyl Glycolate: Application Notes and Protocols for Fragrance Formulations

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Compound of Interest

Compound Name: Ethyl glycolate

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Introduction

Ethyl glycolate (CAS 623-50-7) is an ester recognized for its utility in the formulation of fragrances and perfumes.^{[1][2]} With a mild, sweet, and fruity odor profile, it can function as a versatile component in various fragrance compositions.^{[1][2][3]} Its primary applications in perfumery include acting as a solvent to dissolve other fragrance materials and as a modifier to enhance or alter scent characteristics.^{[1][4]} These application notes provide a comprehensive overview of **ethyl glycolate**'s properties, its use in fragrance formulations, and detailed protocols for its evaluation.

Chemical and Physical Properties

A summary of the key chemical and physical properties of **ethyl glycolate** is presented in Table 1. This data is crucial for formulators to understand its behavior in different fragrance bases and its compatibility with other ingredients.

Table 1: Chemical and Physical Properties of **Ethyl Glycolate** (CAS 623-50-7)

Property	Value	Reference
Molecular Formula	C4H8O3	[1][3][5]
Molecular Weight	104.10 g/mol	[1][3][5]
Appearance	Colorless liquid	[1][6]
Odor Profile	Fruity, Caramellic, Ethereal, Winey, Sweet	[3]
Boiling Point	158-159 °C	[1][5][6][7]
Flash Point	62 °C	[1]
Density	~1.1 g/mL at 25 °C	[5][6][7]
Vapor Pressure	1.39 hPa @ 20°C; 2.0744 hPa @ 25°C	[3]
Solubility	Soluble in water, ethanol, methanol, isopropanol, acetone, and acetates.	[2][3][6]
Evaporation Rate	Very fast	[3]

Applications in Fragrance Formulation

Ethyl glycolate's primary roles in fragrance and perfume formulations are as a specialty solvent and a fragrance modifier.

- **Solvent:** Due to its excellent solubility in both water and common organic solvents like ethanol, **ethyl glycolate** can be used to dissolve a wide range of fragrance raw materials, including essential oils and synthetic aroma chemicals.[2][3][4] This property is particularly useful in creating fragrance concentrates and ensuring the homogeneity of the final product.
- **Fragrance Modifier:** With its inherent fruity and sweet notes, **ethyl glycolate** can be incorporated to modify the overall scent profile of a fragrance.[3] It can be used to introduce a subtle sweetness, enhance fruity accords, or add a wine-like nuance to a composition. Its very fast evaporation rate suggests it would primarily impact the top notes of a fragrance.[3]

Experimental Protocols

The following protocols are designed to guide researchers in the evaluation of **ethyl glycolate** for its suitability and performance in fragrance formulations.

Protocol for Sensory Evaluation of Ethyl Glycolate

This protocol outlines the steps for the olfactory assessment of **ethyl glycolate** and its effect in a simple fragrance blend.

Objective: To characterize the odor profile of **ethyl glycolate** and its influence on a model fragrance.

Materials:

- **Ethyl glycolate** (CAS 623-50-7)
- Ethanol (perfumer's grade)
- Standard fragrance blotters (smelling strips)
- A simple fragrance accord (e.g., a floral or citrus base)
- Glass vials
- Pipettes

Procedure:

- Preparation of Solutions:
 - Prepare a 10% dilution of **ethyl glycolate** in ethanol.
 - Prepare a 10% dilution of the simple fragrance accord in ethanol.
 - Prepare a blend containing the fragrance accord (10%) and **ethyl glycolate** (at varying concentrations, e.g., 1%, 2.5%, and 5%) in ethanol.
- Olfactory Evaluation:

- Dip a fragrance blotter into the 10% **ethyl glycolate** solution. Allow the ethanol to flash off for a few seconds.
- A panel of trained sensory evaluators should then assess the odor profile at different time intervals: immediately (top notes), after 15 minutes (heart notes), and after 1 hour (dry-down).
- The odor should be described using standard fragrance terminology (e.g., fruity, sweet, ethereal).
- Repeat the evaluation with the fragrance accord alone and with the blends containing **ethyl glycolate**.
- Panelists should compare the scent of the blends to the accord alone, noting any changes in the top notes, overall character, and perceived intensity.
- Data Analysis:
 - Compile the descriptions from the sensory panel.
 - Analyze the impact of different concentrations of **ethyl glycolate** on the fragrance profile.

Protocol for Evaluating the Fixative Properties of Ethyl Glycolate

This protocol provides a method to quantitatively assess the effect of **ethyl glycolate** on the longevity of other fragrance ingredients.

Objective: To determine if **ethyl glycolate** acts as a fixative by measuring its effect on the evaporation rate of other aroma chemicals.

Materials:

- **Ethyl glycolate**
- A selection of individual aroma chemicals with varying volatilities (e.g., a top note like limonene, a middle note like linalool, and a base note like benzyl salicylate)

- Methanol (for extraction)
- Perfume blotters
- Micropipette
- Vials
- Gas chromatograph with a flame ionization detector (GC-FID)

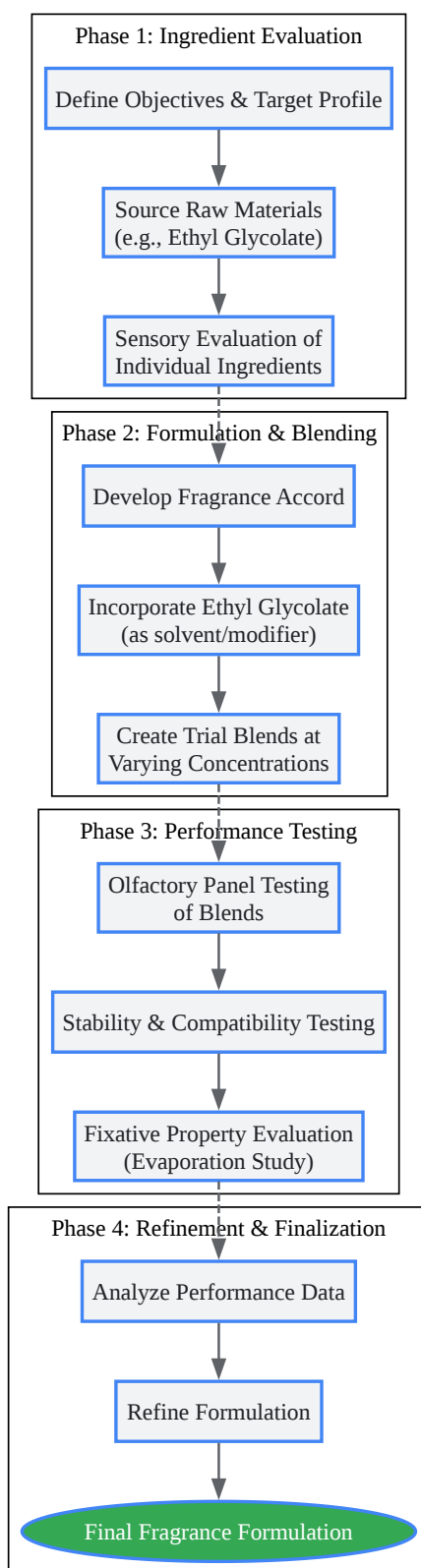
Procedure:

- Sample Preparation:
 - For each aroma chemical, prepare two solutions in methanol: one with the aroma chemical alone (e.g., 1 mg/mL) and another with the aroma chemical and **ethyl glycolate** (e.g., 1 mg/mL of each).
- Evaporation Study:
 - Apply a precise amount (e.g., 10 μ L) of each solution to a separate, labeled perfume blotter.
 - Place the blotters in a controlled environment (constant temperature and humidity).
 - At specified time intervals (e.g., 1, 3, 6, and 24 hours), take a set of blotters for analysis.
- Extraction and Analysis:
 - Cut the spotted portion of each blotter and place it in a vial with a known volume of methanol.
 - Extract the remaining aroma chemical from the blotter.
 - Analyze the concentration of the aroma chemical in the methanol extract using GC-FID.
- Data Analysis:

- Calculate the percentage of the aroma chemical remaining on the blotter at each time point for both the control and the **ethyl glycolate** blend.
- Compare the evaporation curves to determine if the presence of **ethyl glycolate** slowed the evaporation of the aroma chemical.

Visualizations

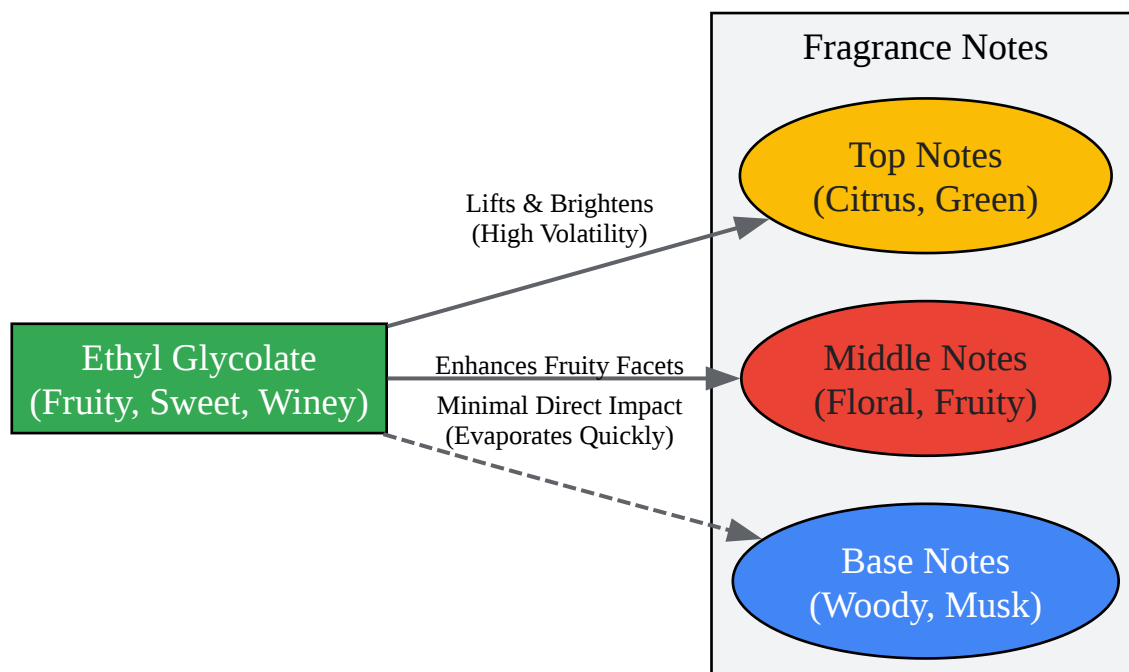
Logical Workflow for Fragrance Formulation and Evaluation



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Caption: Workflow for incorporating and evaluating **ethyl glycolate** in fragrance formulation.

Conceptual Interaction of Ethyl Glycolate with Scent Notes



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Caption: Conceptual impact of **ethyl glycolate** on different fragrance notes.

Safety and Regulatory Information

Ethyl glycolate is classified as an irritant and should be handled with appropriate personal protective equipment, including gloves and eye protection.[3] It is important to work in a well-ventilated area. For cosmetic use, the Cosmetic Ingredient Review (CIR) Expert Panel has concluded that glycolic acid and its simple esters, including **ethyl glycolate**, are safe for use in cosmetic products at concentrations up to 10% with a final formulation pH of 3.5 or greater, provided the formulation is designed to avoid increased sun sensitivity or includes directions for daily sun protection.[8] For salon products, concentrations up to 30% at a pH of 3.0 or greater are considered safe under specific use conditions.[8] Researchers should always consult the latest safety data sheets and local regulations before use.

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References

- 1. Page loading... [guidechem.com]
- 2. CAS 623-50-7: Ethyl glycolate | CymitQuimica [cymitquimica.com]
- 3. scent.vn [scent.vn]
- 4. nbinno.com [nbinno.com]
- 5. jnfuturechemical.com [jnfuturechemical.com]
- 6. Ethyl glycolate | 623-50-7 [chemicalbook.com]
- 7. Manufacturers of Ethyl glycolate, 98%, CAS 623-50-7, E 1808, along with worldwide shipping | Otto Chemie Pvt Ltd - IN [ottokemi.com]
- 8. Ethyl Glycolate | C₄H₈O₃ | CID 12184 - PubChem [pubchem.ncbi.nlm.nih.gov]
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